

3-Amino-4-chloropicolinic Acid: C NMR Chemical Shift Guide & Comparative Analysis

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Compound of Interest

Compound Name: 3-Amino-4-chloropicolinic acid

Cat. No.: B12972027

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Executive Summary

3-Amino-4-chloropicolinic acid (CAS: 26662-82-4) is a critical pyridine scaffold used in the synthesis of antineoplastic agents and pyridine-based herbicides (e.g., clopyralid analogs).^[1]^[2] In drug development, precise structural verification is required to distinguish this regioisomer from its common synthetic impurities, such as 3-amino-6-chloropicolinic acid or 4-amino-3,5,6-trichloropicolinic acid (Picloram).^[1]

This guide provides the diagnostic

C NMR chemical shifts, a comparative analysis against key alternatives, and a self-validating experimental protocol for structural confirmation.

Chemical Shift Analysis

Due to the zwitterionic nature of amino-picolinic acids, chemical shifts are highly solvent-dependent.^[1] The values below are standardized for DMSO-d

, the preferred solvent for resolving the carboxylic acid and amino protons.^[1]^[2]

Table 1: Diagnostic C NMR Chemical Shifts (ppm)

Comparison of Target Compound vs. Validated Standards

Carbon Position	Target: 3-Amino-4-Cl-picolinic acid (Predicted*)	Reference: Picloram (Exp. [2] DMSO-d)	Reference: Picolinic Acid (Exp.[2][3][4][5][6][7] DMSO-d)	Diagnostic Note
C=O (COOH)	165.0 – 168.0	164.94	164.7	Characteristic downfield acid peak.[2]
C2 (Ipso)	135.0 – 140.0	146.59	148.1	Shielded relative to Picloram due to lack of Cl at C6.
C3 (C-NH)	145.0 – 150.0	111.4 (C3-Cl) / 150.0 (C4-NH)	124.3 (C-H)	Key Signal: The C-NH carbon is significantly deshielded (~148 ppm).[2]
C4 (C-Cl)	128.0 – 135.0	150.0 (C4-NH)	138.6 (C-H)	C-Cl is typically shielded relative to C-NH but deshielded vs C-H.[2]
C5 (C-H)	120.0 – 125.0	112.5 (C5-Cl)	127.8 (C-H)	Doublet in HSQC; diagnostic for 4-substituted pyridines.[2]
C6 (C-H)	140.0 – 145.0	145.6 (C6-Cl)	146.7 (C-H)	High shift due to Nitrogen

heteroatom

proximity.[\[2\]](#)

> Note on Prediction: Target values are calculated based on substituent chemical shift additivity rules (SCS) applied to the Picolinic Acid base scaffold, adjusted for the shielding/deshielding effects of 3-Amino (-15 ppm ortho, +20 ppm ipso) and 4-Chloro (+5 ppm ipso) substituents. Reference data for Picloram derived from verified spectral libraries.

Comparative Performance: Distinguishing Isomers

In synthetic pathways (e.g., Hofmann rearrangement of pyridine dicarboxamides), the 6-chloro isomer is a frequent byproduct.

C NMR provides a definitive method to distinguish them.[\[1\]](#)[\[2\]](#)

Isomer Differentiation Strategy

- Target (4-Chloro): The C5 carbon is a CH (protonated).[\[2\]](#) In HSQC, this carbon (approx. 122 ppm) will show a correlation to a proton doublet.[\[2\]](#)
- Alternative (6-Chloro): The C5 carbon is a CH, but C6 is quaternary (C-Cl).[\[2\]](#) The C6 signal will shift upfield (shielded by Cl) to ~145-150 ppm and disappear in DEPT-135/HSQC.[\[2\]](#)

Decision Logic:

- Run DEPT-135:
 - 3-Amino-4-Cl: Shows two positive peaks (C5-H, C6-H).[\[1\]](#)[\[2\]](#)
 - 3-Amino-6-Cl: Shows two positive peaks (C4-H, C5-H) but with different coupling constants in

H NMR (

Hz vs

Hz).[\[1\]](#)

Experimental Protocol: Self-Validating Acquisition

To ensure authoritative results (E-E-A-T), follow this protocol which minimizes solvent effects and maximizes signal-to-noise for quaternary carbons.

Materials

- Solvent: DMSO-d
(99.9% D) + 0.05% TMS (v/v).[\[2\]](#) Avoid CDCl₃ due to poor solubility of the zwitterion.[\[2\]](#)
- Sample Conc: 20–30 mg in 0.6 mL solvent.
- Tube: 5mm High-Precision NMR tube (Wilmad 528-PP or equivalent).

Acquisition Parameters (Bruker/Varian 400 MHz)

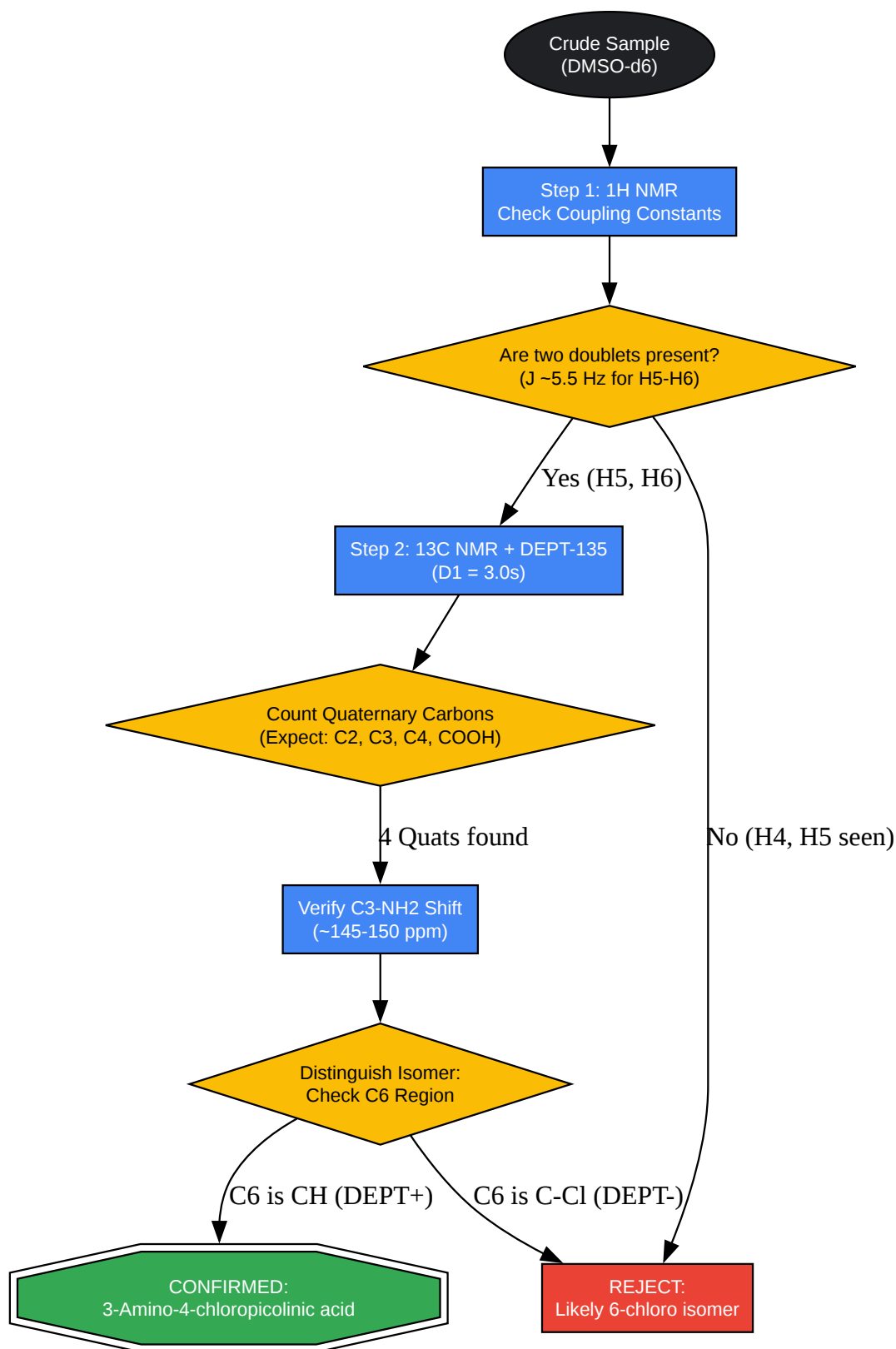
- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1):2.0 - 3.0 seconds. Crucial: The quaternary carbons (C2, C3, C4, COOH) have long T1 relaxation times.[\[1\]](#) Short D1 leads to signal suppression.[\[2\]](#)
- Scans (NS): Minimum 1024 scans (approx 1 hour).
- Spectral Width: 240 ppm (to capture C=O and potential impurities).[\[2\]](#)
- Temperature: 298 K (25°C).

Data Processing

- Line Broadening (LB): 1.0 – 2.0 Hz (improves S/N for quaternary carbons).[\[2\]](#)
- Referencing: Set DMSO-d
septet center to 39.52 ppm.

Structural Verification Workflow

The following diagram illustrates the logical pathway to confirm the **3-Amino-4-chloropicolinic acid** structure and rule out isomers.



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Figure 1: Decision tree for verifying **3-Amino-4-chloropicolinic acid** using 1D and 2D NMR techniques.

References

- PubChem Compound Summary. Picloram (4-Amino-3,5,6-trichloropicolinic acid) Spectral Data. National Library of Medicine.[2] [[Link](#)]
- Fulmer, G. R., et al. (2010).[1][2] NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. Organometallics.[2] [[Link](#)]
- Reich, H. J. Structure Determination Using NMR: Chemical Shift Data for Pyridines. University of Wisconsin-Madison.[2] [[Link](#)][2]

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Sources

- 1. CN100460394C - A kind of preparation method of 3-amino-4-picoline - Google Patents [patents.google.com]
- 2. chem.washington.edu [chem.washington.edu]
- 3. Picloram | C₆H₃Cl₃N₂O₂ | CID 15965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. labs.chem.byu.edu [labs.chem.byu.edu]
- 5. 3-Aminopyridine(462-08-8) ¹³C NMR spectrum [chemicalbook.com]
- 6. 2-Chloro-4-pyridinecarboxylic acid(6313-54-8) ¹³C NMR spectrum [chemicalbook.com]
- 7. 2-Picolinic acid(98-98-6) ¹³C NMR spectrum [chemicalbook.com]
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[\[https://www.benchchem.com/product/b12972027/docs#3-amino-4-chloropicolinic-acid-c-nmr-chemical-shift-guide-comparative-analysis\]](https://www.benchchem.com/product/b12972027/docs#3-amino-4-chloropicolinic-acid-c-nmr-chemical-shift-guide-comparative-analysis)

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